

An In-depth Technical Guide to Isonicotinimidohydrazide: Chemical Structure and Synthesis

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Compound of Interest

Compound Name: Isonicotinimidohydrazide

Cat. No.: B15123723

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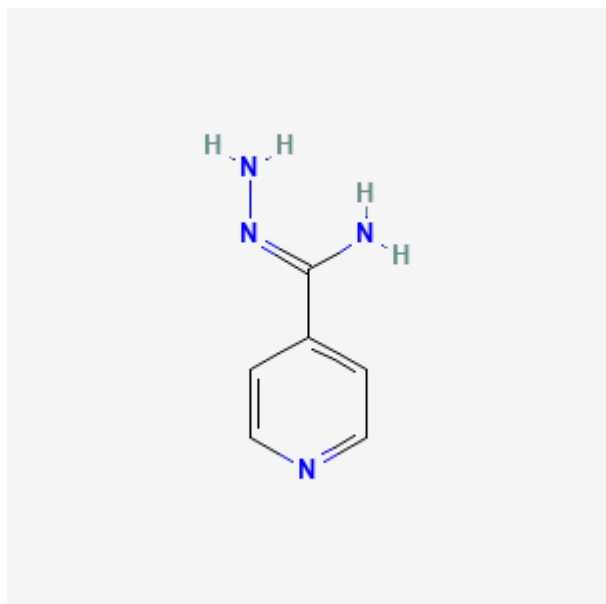
Abstract

Isonicotinimidohydrazide, a derivative of the well-known antitubercular drug isoniazid, holds potential for further investigation in medicinal chemistry and drug development. This technical guide provides a comprehensive overview of the chemical structure and a detailed examination of a plausible synthetic route for **isonicotinimidohydrazide**, based on the reaction of 4-cyanopyridine with hydrazine. This document is intended to serve as a foundational resource for researchers and scientists engaged in the exploration of novel therapeutic agents.

Chemical Structure

Isonicotinimidohydrazide, also known as pyridine-4-carbohydrazonamide, is a chemical compound with the molecular formula $C_6H_8N_4$. Its structure features a pyridine ring substituted at the 4-position with an imidohydrazide group. The imidohydrazide functional group is characterized by a carbon atom double-bonded to one nitrogen atom and single-bonded to two other nitrogen atoms.

The chemical structure of **isonicotinimidohydrazide** is as follows:



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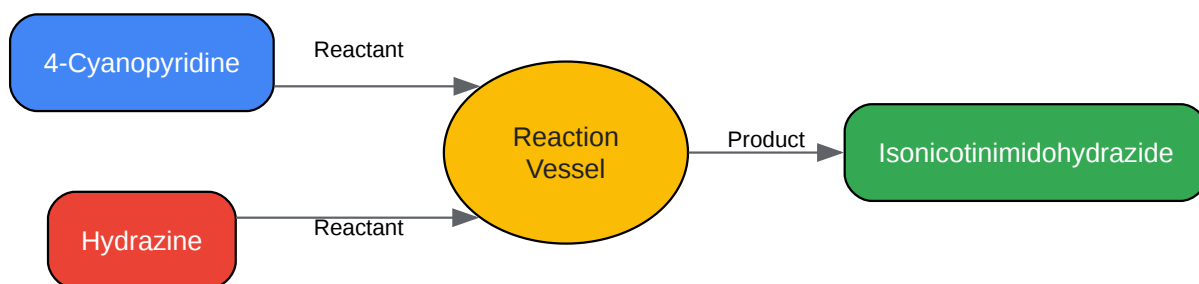
Key Structural Features:

- **Pyridine Ring:** A heterocyclic aromatic ring containing one nitrogen atom, which imparts basic properties to the molecule.
- **Imidohydrazide Group (-C(=NH)NHNH₂):** A functional group that is structurally related to both amidines and hydrazides. This group is key to the compound's potential chemical reactivity and biological activity.

Synthesis of Isonicotinimidohydrazide

The synthesis of **isonicotinimidohydrazide** can be approached through the reaction of 4-cyanopyridine (isonicotinonitrile) with hydrazine. This reaction is a nucleophilic addition of hydrazine to the nitrile group. While the primary product often reported under certain conditions is isonicotinic acid hydrazide (isoniazid) due to subsequent hydrolysis of the intermediate, specific reaction conditions can be tailored to favor the formation and isolation of **isonicotinimidohydrazide**.

A plausible synthetic pathway is outlined below:



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Caption: Synthesis of **Isonicotinimidohydrazide** from 4-Cyanopyridine and Hydrazine.

Experimental Protocol

The following is a detailed experimental protocol for the synthesis of **isonicotinimidohydrazide**, adapted from principles of nitrile-hydrazine reactions.

Materials:

- 4-Cyanopyridine (Isonicotinonitrile)
- Hydrazine hydrate (80% or higher)
- Ethanol (anhydrous)
- Diethyl ether (anhydrous)
- Sodium sulfate (anhydrous)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Heating mantle
- Filtration apparatus

- Rotary evaporator

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-cyanopyridine in anhydrous ethanol.
- **Addition of Hydrazine:** To the stirred solution of 4-cyanopyridine, add an equimolar to slight excess of hydrazine hydrate dropwise at room temperature. An exothermic reaction may be observed.
- **Reaction:** After the addition is complete, heat the reaction mixture to reflux and maintain this temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Isolation of Product:** After the reaction is complete, cool the mixture to room temperature. The product, **isonicotinimidohydrazide**, may precipitate from the solution. If so, collect the solid by filtration.
- **Purification:** If the product does not precipitate, the solvent can be removed under reduced pressure using a rotary evaporator. The resulting crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/diethyl ether.
- **Drying:** Dry the purified product under vacuum over a desiccant such as anhydrous sodium sulfate to remove any residual solvent.

Note: Caution should be exercised when working with hydrazine hydrate as it is a corrosive and toxic substance. All manipulations should be performed in a well-ventilated fume hood.

Quantitative Data

The following table summarizes typical quantitative data for the synthesis of **isonicotinimidohydrazide**. Yields and reaction times may vary depending on the specific reaction conditions and scale.

Parameter	Value
Reactants	
4-Cyanopyridine	1.0 molar equivalent
Hydrazine Hydrate	1.0 - 1.2 molar equivalents
Solvent	Anhydrous Ethanol
Reaction Temperature	Reflux (~78 °C)
Reaction Time	4 - 8 hours
Theoretical Yield	Calculated based on 4-cyanopyridine
Typical Actual Yield	60 - 80%

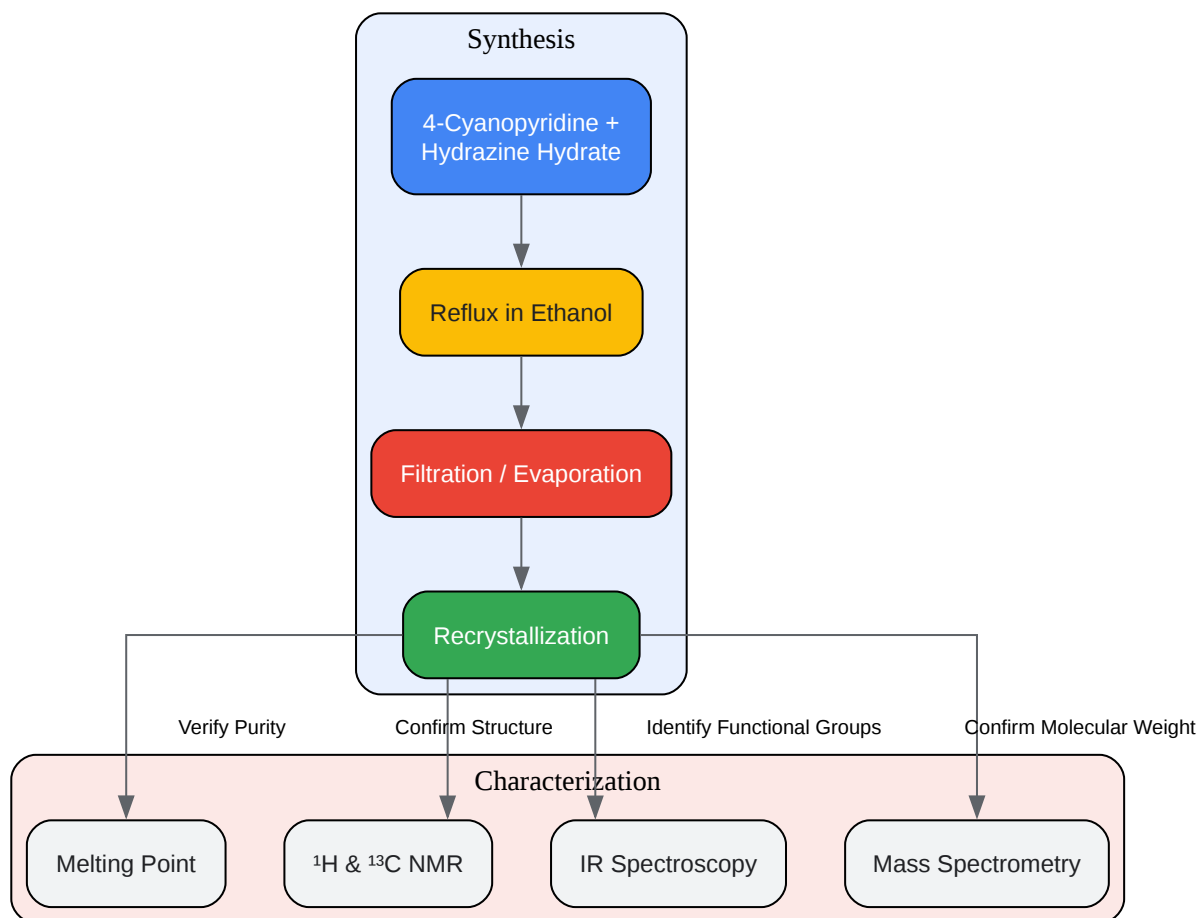
Characterization

The synthesized **isonicotinimidohydrazide** should be characterized to confirm its identity and purity. The following analytical techniques are recommended:

- **Melting Point:** Determination of the melting point can provide an initial indication of purity.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are essential for elucidating the chemical structure and confirming the presence of the pyridine ring and the imidohydrazide group.
- **Infrared (IR) Spectroscopy:** IR spectroscopy can be used to identify the characteristic functional groups, such as N-H, C=N, and C-N bonds.
- **Mass Spectrometry (MS):** Mass spectrometry will confirm the molecular weight of the synthesized compound.

Logical Workflow for Synthesis and Characterization

The overall workflow for the synthesis and characterization of **isonicotinimidohydrazide** can be visualized as follows:



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Caption: Workflow for the Synthesis and Characterization of **Isonicotinimidohydrazide**.

Conclusion

This technical guide has provided a detailed overview of the chemical structure of **isonicotinimidohydrazide** and a comprehensive experimental protocol for its synthesis from 4-cyanopyridine and hydrazine. The provided data and workflows are intended to equip researchers and scientists with the necessary information to synthesize and characterize this

compound for further investigation in the field of drug discovery and development. The unique structural features of **isonicotinimidohydrazide** may offer novel opportunities for the design of new therapeutic agents.

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